

# Introduction: Understanding Simetryn's Environmental Profile

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## Compound of Interest

Compound Name: *Simetryn*

Cat. No.: *B1662803*

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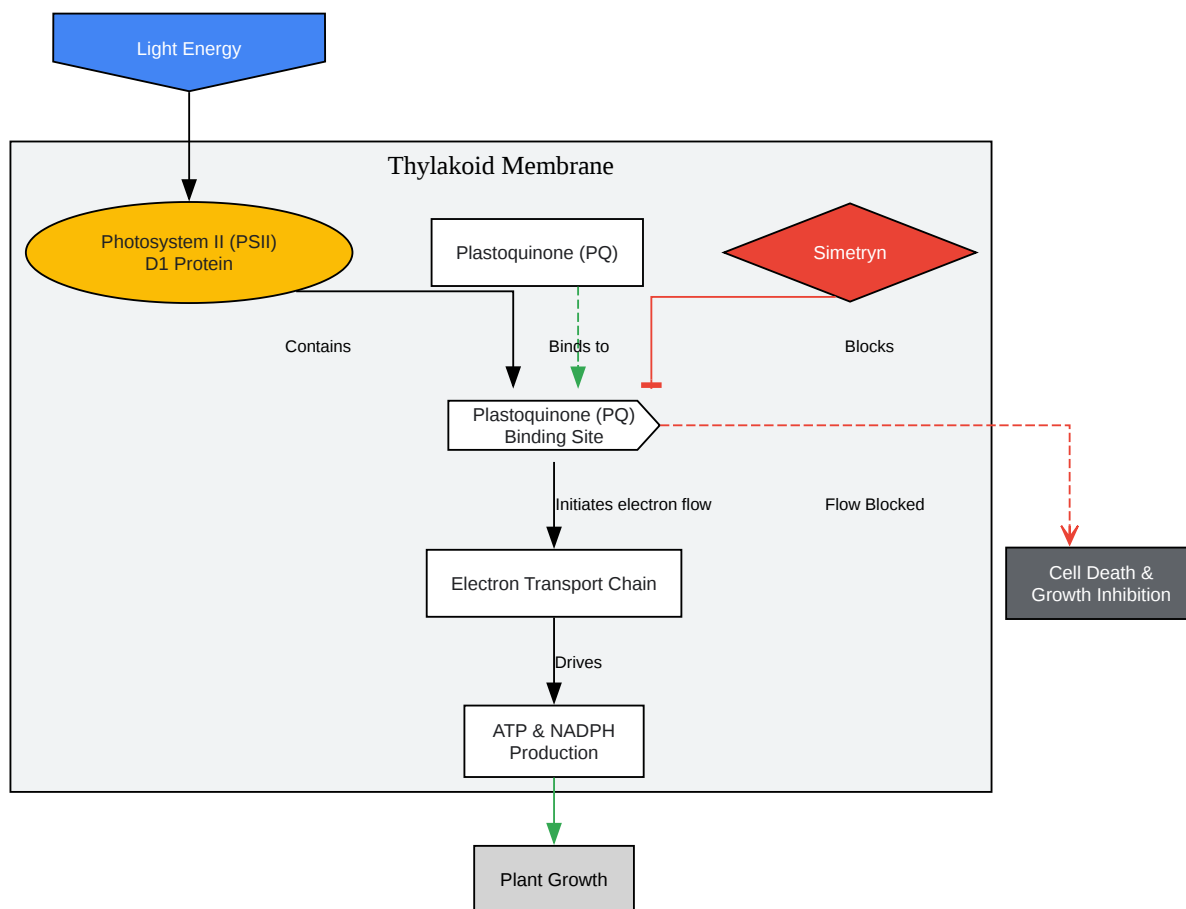
**Simetryn** (N,N'-diethyl-6-(methylthio)-1,3,5-triazine-2,4-diamine) is a selective, systemic triazine herbicide primarily absorbed through the roots and foliage of target plants[1][2]. Its primary application is in controlling annual grasses and broad-leaved weeds in agricultural settings. Due to its use in agriculture, **simetryn** can enter aquatic ecosystems through pathways such as surface runoff and spray drift, raising concerns about its potential impact on non-target aquatic life[3]. As a member of the triazine family, which includes more extensively studied herbicides like atrazine and simazine, its ecotoxicological profile warrants careful examination. Triazine herbicides are known for their chemical stability and persistence in the environment; **simetryn** has reported soil half-lives of 60-100 days and can persist in water for extended periods[4]. This guide provides a comprehensive technical overview of the known and inferred ecotoxicological effects of **simetryn** on various trophic levels within freshwater ecosystems, grounded in established scientific principles and experimental evidence.

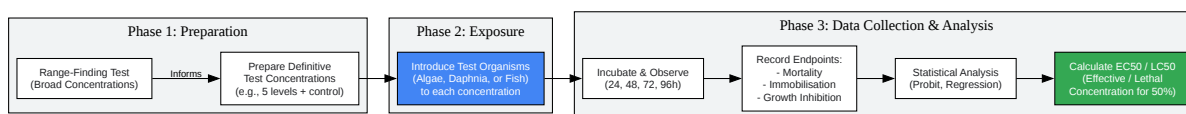
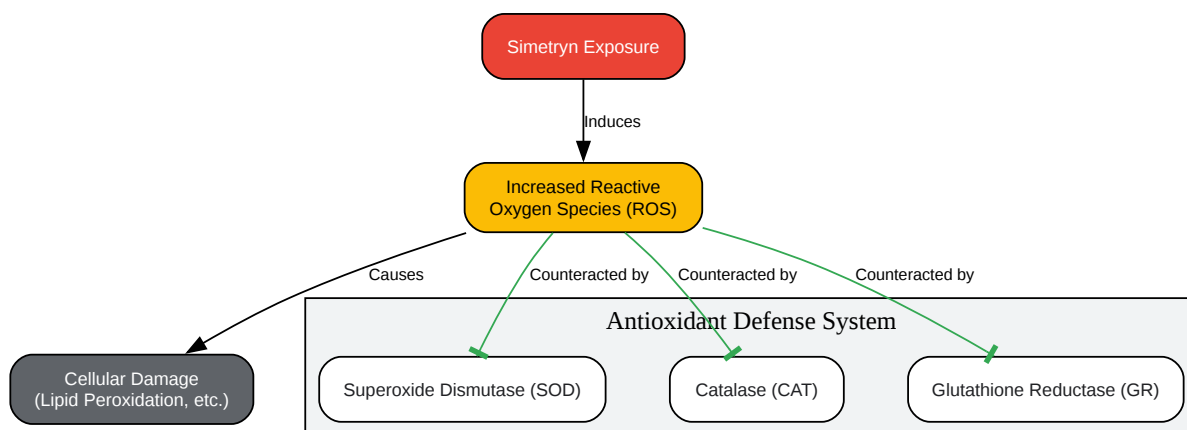
## Part 1: Core Mechanism of Action - Inhibition of Photosynthesis

The herbicidal activity of **simetryn**, and triazines in general, stems from a highly specific molecular interaction within photosynthetic organisms. The primary target is the D1 protein of Photosystem II (PSII), a critical component of the electron transport chain located in the thylakoid membranes of chloroplasts[4].

Under normal conditions, a molecule called plastoquinone (PQ) binds to a specific site on the D1 protein. Upon excitation by light energy, PSII facilitates the transfer of an electron to PQ,

initiating a chain of events that ultimately produces ATP and NADPH—the energy currencies required for carbon fixation and plant growth. **Simetryn** acts as a competitive inhibitor at this PQ-binding site. By occupying this site, it physically blocks the binding of plastoquinone, thereby halting the electron flow from PSII<sup>[4]</sup>. This interruption of the photosynthetic process starves the plant of energy, leading to oxidative stress and eventual death. Because this mechanism is fundamental to oxygenic photosynthesis, **simetryn** is inherently toxic to all photosynthetic aquatic organisms, including algae and macrophytes.





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